

Compound of Interest

Compound Name: Germanium monoxide

Cat. No.: B1213286

For Researchers, Scientists, and Drug Development Professionals

Introduction

Germanium monoxide (GeO), a compound of germanium in the +2 oxidation state, stands as a significant material in the landscape of semiconduct

Historical Perspective: From Prediction to Synthesis

The journey to the synthesis of **Germanium monoxide** began with the prediction and discovery of Germanium itself. In 1869, Dmitri Mendeleev, in hi

While Germanium dioxide (GeO₂) was characterized early on, the existence of the monoxide was a subject of scientific inquiry for several decades. It

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Reaction of Germanium with Water Vapor

Another reported method for the formation of **Germanium monoxide** is the reaction of single-crystalline Germani

Experimental Protocol:

- Reactant: A single-crystalline Germanium wafer is used as the starting material.

- Reaction Conditions: The Germanium wafer is exposed to water vapor at a controlled pressure and temperature.
[5]3. Product Collection: The gaseous GeO can be transported to a cooler substrate where it disproportionates.
[5]

Quantitative Data on Synthesis Methods

Synthesis Method
Solid-State Reaction
Hydrogen Reduction
Gas-Phase Synthesis
Reaction with Water Vapor

Conclusion

The synthesis of **Germanium monoxide** has evolved from early high-temperature solid-state reactions to more controlled methods.

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References

1. webqc.org [webqc.org]
2. Germanium - Wikipedia [en.wikipedia.org]
3. Germanium | History, Uses, Facts, Physical & Chemical Characteristics [periodic-table.com]
4. Germanium (Ge) | Research Starters | EBSCO Research [ebSCO.com]
5. wecmelive.com [wecmelive.com]

- 6. researchgate.net [researchgate.net]
- 7. Hydrogen Reduction of Germanium Dioxide under High Pressure [jstage.jst.go.jp]
- 8. par.nsf.gov [par.nsf.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to the Discovery and Synthesis of Germanium Monoxide]. BenchChem, [2025]. [Online PDF]

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